

Caviunin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Caviunin
Cat. No.: B1231089

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An In-depth Overview of the Chemical Structure, Physicochemical Properties, and Biological Activities of the Isoflavonoid **Caviunin**.

Introduction

Caviunin is a naturally occurring isoflavonoid found in several plant species, including those of the *Dalbergia* genus.[1] Isoflavonoids, a class of polyphenolic compounds, are of significant interest to the scientific community due to their diverse pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Caviunin**, with a focus on its potential therapeutic applications. The information presented herein is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Identification

Caviunin is characterized by a typical isoflavonoid backbone, featuring a three-ring structure with multiple hydroxyl and methoxy substitutions.

Table 1: Chemical Identification of **Caviunin**

Identifier	Value	Source
IUPAC Name	5,7-dihydroxy-6-methoxy-3-(2,4,5-trimethoxyphenyl)chromen-4-one	[1]
Molecular Formula	C ₁₉ H ₁₈ O ₈	[1]
Molecular Weight	374.3 g/mol	[1]
CAS Number	4935-92-6	[1]
PubChem CID	6708635	[1]

Physicochemical Properties

Experimentally determined physicochemical data for **Caviunin** is limited in the publicly available literature. The following table summarizes the computed properties available from the PubChem database. It is important to note that these are predicted values and may differ from experimentally determined results.

Table 2: Computed Physicochemical Properties of **Caviunin**

Property	Value	Source
XLogP3-AA	2.9	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	8	[1]
Rotatable Bond Count	5	[1]
Exact Mass	374.100168 g/mol	[1]
Monoisotopic Mass	374.100168 g/mol	[1]
Topological Polar Surface Area	104 Å ²	[1]
Heavy Atom Count	27	[1]

Solubility: Experimental solubility data for **Caviunin** in various solvents is not readily available. However, based on the general solubility of flavonoids, it is expected to be sparingly soluble in water and more soluble in organic solvents such as methanol, ethanol, and DMSO.[2]

Biological and Pharmacological Activities

While research specifically on **Caviunin** aglycone is limited, studies on its glycoside derivatives and related isoflavonoids suggest a range of promising biological activities.

Anti-inflammatory Activity

Though direct studies on **Caviunin** are scarce, its glycoside, **Caviunin** 7-O-[β -D-apiofuranosyl-(1 $\rightarrow$ 6)- β -D-glucopyranoside] (CAFG), has demonstrated anti-inflammatory properties in the context of osteoarthritis. CAFG was found to prevent the effects of the pro-inflammatory cytokine interleukin-1 β (IL-1 β).[3] Many flavonoids exert their anti-inflammatory effects by modulating key signaling pathways, such as the Nuclear Factor-kappa B (NF- κ B) pathway. It is plausible that **Caviunin** may also inhibit this pathway, which is a central regulator of inflammation.

Osteogenic and Chondroprotective Effects

The most well-documented activity of a **Caviunin** derivative is the osteogenic potential of its glycoside (CAFG). Studies have shown that CAFG can promote bone formation by stimulating the BMP2/Wnt- β -catenin signaling pathway.[3] In a model of osteoarthritis, CAFG demonstrated chondroprotective effects by preventing cartilage degradation.[3]

Antioxidant Activity

While specific IC50 values for **Caviunin**'s antioxidant activity are not available, isoflavonoids as a class are known to be potent antioxidants. The antioxidant potential of flavonoids is often attributed to their ability to scavenge free radicals.

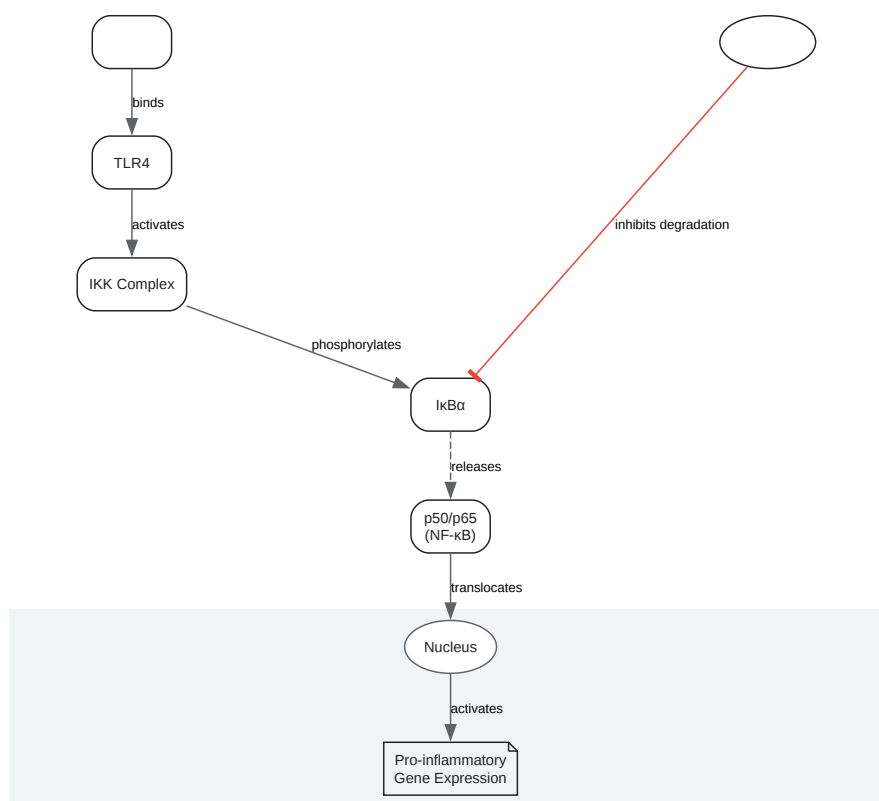
Anticancer Activity

The anticancer potential of **Caviunin** has not been extensively studied. However, many isoflavonoids have been shown to exhibit cytotoxic effects against various cancer cell lines. Further research is needed to determine the specific anticancer activity of **Caviunin**.

Signaling Pathways

Proposed Anti-inflammatory Signaling Pathway

Based on the known mechanisms of other flavonoids, a plausible anti-inflammatory mechanism for **Caviunin** involves the inhibition of the NF- κ B signaling pathway. In response to inflammatory stimuli like lipopolysaccharide (LPS), the IKK complex is activated, leading to the phosphorylation and subsequent degradation of I κ B α . This allows the p50/p65 NF- κ B dimer to translocate to the nucleus and induce the expression of pro-inflammatory genes. **Caviunin** may inhibit this pathway by preventing the degradation of I κ B α .

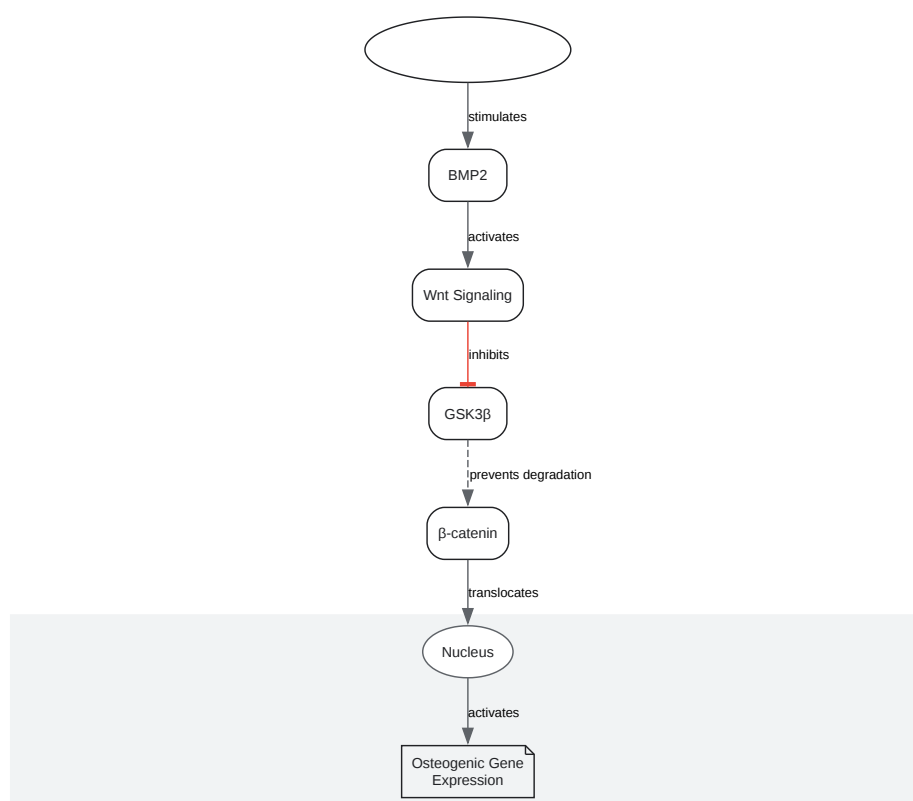


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Caption: Proposed anti-inflammatory mechanism of **Caviunin** via inhibition of the NF- κ B pathway.

Osteogenic Signaling Pathway of Caviunin Glycoside (CAFG)

The osteogenic effects of **Caviunin** glycoside (CAFG) are mediated through the BMP2/Wnt- β -catenin signaling pathway. CAFG stimulates the production of Bone Morphogenetic Protein 2 (BMP2), which in turn activates the Wnt/ β -catenin pathway. This leads to the nuclear translocation of β -catenin and the subsequent expression of osteogenic genes.



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Caption: Osteogenic signaling pathway of **Caviunin** Glycoside (CAFG).

Experimental Protocols

The following are detailed, representative protocols for assessing the key biological activities of isoflavonoids like **Caviunin**.

Antioxidant Activity: DPPH Radical Scavenging Assay

This protocol is adapted for the determination of the free radical scavenging activity of a test compound.

1. Reagents and Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol
- Test compound (**Caviunin**)
- Positive control (e.g., Ascorbic acid)
- 96-well microplate
- Microplate reader

2. Procedure:

- Prepare a 0.1 mM solution of DPPH in methanol.
- Prepare a stock solution of the test compound and the positive control in methanol.
- Perform serial dilutions of the test compound and positive control to obtain a range of concentrations.
- In a 96-well plate, add 100 μ L of each concentration of the test compound or positive control to respective wells.
- Add 100 μ L of the DPPH solution to each well.
- For the blank, add 100 μ L of methanol and 100 μ L of the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm using a microplate reader.

3. Calculation: The percentage of DPPH radical scavenging activity is calculated using the following formula: $\% \text{ Inhibition} = [(A_{\text{blank}} - A_{\text{sample}}) / A_{\text{blank}}] \times 100$ Where A_{blank} is the absorbance of the blank and A_{sample} is the absorbance of the test compound. The IC50 value (the concentration of the test compound that scavenges 50% of the DPPH radicals) can be determined by plotting the percentage of inhibition against the concentration of the test compound.

Anti-inflammatory Activity: Nitric Oxide (NO) Inhibition Assay in RAW 264.7 Macrophages

This protocol measures the ability of a test compound to inhibit the production of nitric oxide in lipopolysaccharide (LPS)-stimulated macrophage cells.

1. Reagents and Materials:

- RAW 264.7 macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium)
- FBS (Fetal Bovine Serum)
- Penicillin-Streptomycin solution
- LPS (from E. coli)
- Test compound (**Caviunin**)
- Griess Reagent (Sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride)
- 96-well cell culture plate
- Cell culture incubator (37°C, 5% CO₂)
- Microplate reader

2. Procedure:

- Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and incubate overnight.
- Treat the cells with various concentrations of the test compound for 1-2 hours.
- Stimulate the cells with LPS (1 $\mu\text{g/mL}$) and incubate for 24 hours.
- After incubation, collect 100 μL of the cell culture supernatant from each well.
- Add 100 μL of Griess Reagent to each supernatant sample.
- Incubate at room temperature for 10-15 minutes.
- Measure the absorbance at 540 nm.

3. Calculation: The concentration of nitrite (a stable product of NO) is determined from a standard curve prepared with sodium nitrite. The percentage of NO inhibition is calculated relative to the LPS-stimulated control.

Anticancer Activity: MTT Cell Viability Assay

This colorimetric assay is used to assess the cytotoxic effect of a compound on cancer cell lines.

1. Reagents and Materials:

- Cancer cell line (e.g., MCF-7, MDA-MB-231)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- FBS
- Penicillin-Streptomycin solution
- Test compound (**Caviunin**)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

- DMSO (Dimethyl sulfoxide)
- 96-well cell culture plate
- Cell culture incubator
- Microplate reader

2. Procedure:

- Seed the cancer cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compound and incubate for 24, 48, or 72 hours.
- After the incubation period, add 20 μ L of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Shake the plate gently for 10-15 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm.

3. Calculation: Cell viability is expressed as a percentage of the untreated control. The IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) can be determined from the dose-response curve.

Conclusion and Future Directions

Caviunin is an isoflavonoid with a chemical structure that suggests a range of potential pharmacological activities, including anti-inflammatory, antioxidant, and anticancer effects. While direct experimental evidence for the aglycone is still emerging, studies on its glycosylated form have demonstrated significant osteogenic and chondroprotective properties, highlighting its potential in the management of bone and joint disorders. The proposed anti-

inflammatory mechanism via inhibition of the NF- κ B pathway provides a strong rationale for further investigation.

Future research should focus on:

- Experimental determination of the physicochemical properties of **Caviunin**.
- In-depth in vitro and in vivo studies to elucidate the specific antioxidant, anti-inflammatory, and anticancer activities of **Caviunin** aglycone.
- Confirmation of the proposed signaling pathways and identification of direct molecular targets.
- Preclinical studies to evaluate the therapeutic efficacy and safety profile of **Caviunin**.

This technical guide provides a foundation for researchers and drug development professionals to explore the therapeutic potential of **Caviunin**. The detailed protocols and proposed mechanisms of action offer a starting point for further scientific inquiry into this promising natural compound.

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